

RUSKI-201 dihydrochloride best Hhat tool molecule

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Compound Focus: **Ruski-201**

Cat. No.: S542076

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RUSKI-201 Dihydrochloride Profile

The table below summarizes the key available data on **RUSKI-201** dihydrochloride, which is consistently described in the literature as a potent and specific Hedgehog acyltransferase (HHAT) inhibitor [1] [2] [3].

Property	Value
Primary Target	Hedgehog acyltransferase (HHAT/Hhat) [1] [2] [3]
IC ₅₀	0.20 μM [1] [2] [3]
Primary Mechanism	Inhibits Hedgehog (Hh) palmitoylation and blocks Hh signaling [2] [3]
Purity	98% [1]
Recommended Use	Chemical probe for studying HHAT function in cells [1] [2] [3]
Molecular Weight	430.43 g/mol [1] [2] [3]
Molecular Formula	C ₂₀ H ₂₉ Cl ₂ N ₃ OS [2] [3]
CAS No.	2320262-09-5 (for salt); 1458031-48-5 (for parent compound) [1] [2]
Solubility	Soluble in water and DMSO [1]

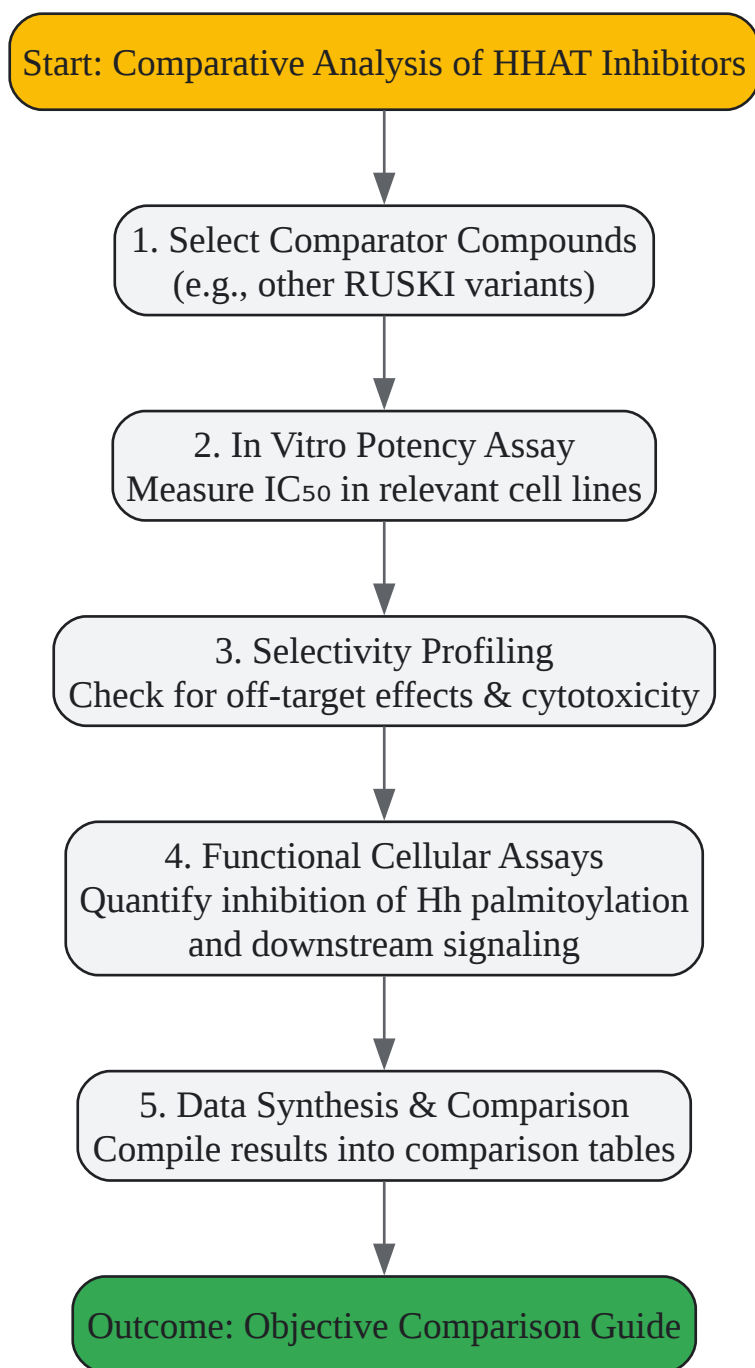
Information Limitations for Your Guide

The search results reveal some significant gaps that would be critical for a researcher to know:

- **No Direct Comparative Data:** The provided sources lack experimental data comparing **RUSKI-201** dihydrochloride's performance (e.g., efficacy, selectivity, toxicity) against other HHAT inhibitors. Therefore, an objective "best tool molecule" claim cannot be verified from this data.
- **Lacking Detailed Protocols:** The search results confirm the compound's activity through high-level summaries (e.g., "blocks Hh signaling") but do not provide the detailed step-by-step experimental methodologies you require [2] [3].
- **Unverified Claim:** One source describes **RUSKI-201** as the "optimal tool molecule currently available," but this statement is not supported with comparative evidence in the search results [1].

Proposed Experimental Workflow

To objectively compare HHAT inhibitors like **RUSKI-201** dihydrochloride, you would need to design experiments that generate the missing data. The diagram below outlines a potential workflow for such a comparative study.



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References

1. - RUSKI | 201 inhibitor | Axon Medchem dihydrochloride HHAT [axonmedchem.com]
2. - RUSKI | | TargetMol 201 dihydrochloride [targetmol.com]
3. - RUSKI |CAS 2320262-09-5|DC Chemicals 201 dihydrochloride [dcchemicals.com]

To cite this document: Smolecule. [RUSKI-201 dihydrochloride best Hhat tool molecule]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b542076#ruski-201-dihydrochloride-best-hhat-tool-molecule>]

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